

3-Ethylpyridin-2-ol physical and chemical properties

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Compound of Interest

Compound Name: *3-Ethylpyridin-2-ol*

Cat. No.: *B1337648*

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An In-depth Technical Guide to 3-Ethylpyridin-2-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the known physical and chemical properties of **3-Ethylpyridin-2-ol**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis.

Core Physical and Chemical Properties

3-Ethylpyridin-2-ol, also known as 3-ethyl-2-pyridone, is a substituted pyridine derivative. Its properties are summarized below.

Table 1: General and Physical Properties

| Property | Value | Source |
|-------------------|--|---------------------|
| Molecular Formula | C ₇ H ₉ NO | [1] |
| Molecular Weight | 123.15 g/mol | [1] |
| CAS Number | 62969-86-2 | [2] |
| Appearance | Not specified (likely solid at room temp.) | - |
| Melting Point | Data not available in cited sources | - |
| Boiling Point | Data not available in cited sources | - |
| Solubility | Data not available in cited sources | - |

Table 2: Chemical and Spectroscopic Data

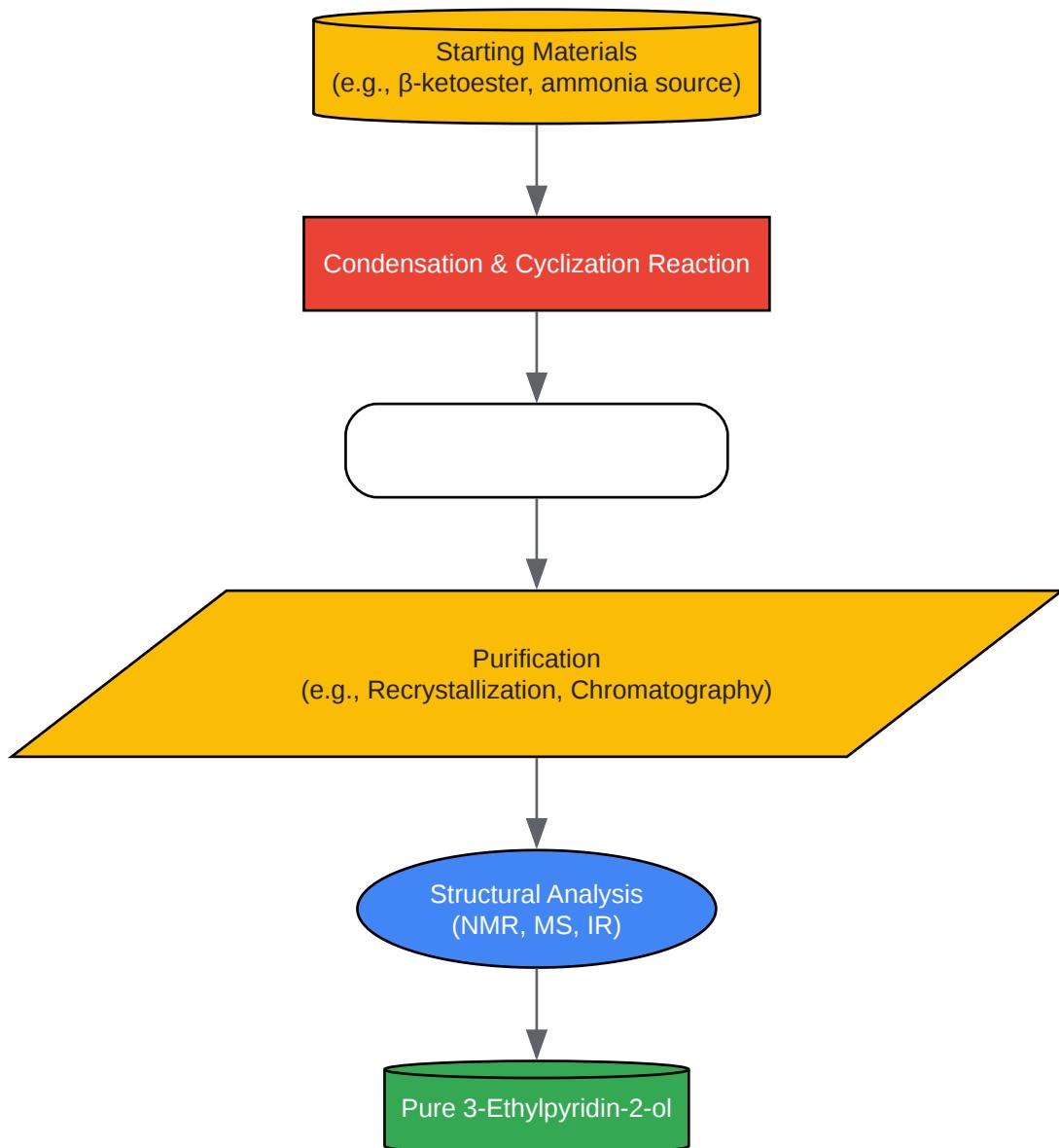
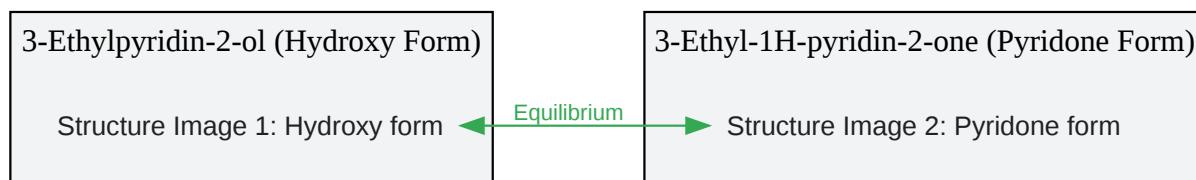
| Property | Value / Description | Source |
|-----------------------------|--|---------------------|
| IUPAC Name | 3-ethylpyridin-2-ol | [1] |
| InChI Key | GUJWNUGFAGOVFH-UHFFFAOYSA-N | [3] |
| Canonical SMILES | CCC1=CC=CNC1=O | [1] |
| pKa | Dissociation constant data is available. | [1] |
| ¹³ C NMR Spectra | Spectral data has been recorded in the literature. | [1] |

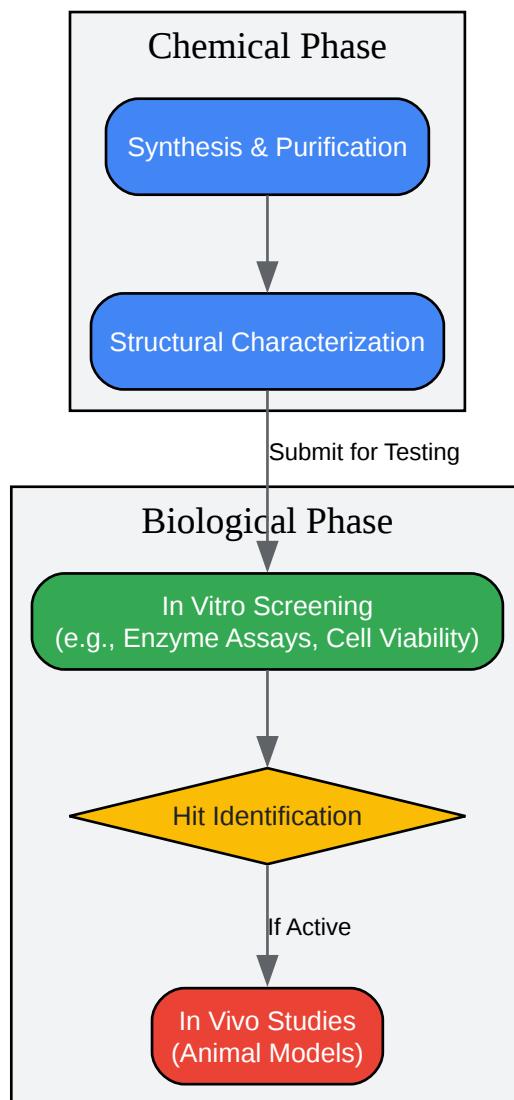
Chemical Structure and Tautomerism

A critical chemical feature of 2-hydroxypyridines, including **3-Ethylpyridin-2-ol**, is their existence in a tautomeric equilibrium with their corresponding pyridone form. In this case, **3-Ethylpyridin-2-ol** is in equilibrium with 3-Ethyl-1H-pyridin-2-one.

The equilibrium position is highly dependent on the solvent environment. Generally, non-polar solvents favor the hydroxy-pyridine form, while polar solvents, like water and alcohols, significantly favor the pyridone form.^[4] In the solid state, the pyridone form is predominant.^[4] This phenomenon is crucial for understanding its reactivity, hydrogen bonding capability, and potential biological interactions.

Tautomeric Equilibrium of 3-Ethylpyridin-2-ol





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References

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